

Application Notes and Protocols: Preparation of NR160 Stock Solution

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Compound of Interest

Compound Name: NR160

Cat. No.: B15588240

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Introduction

NR160, also known as Solvent Red 160, is a lipophilic fluorescent dye commonly used for staining lipid droplets and other neutral lipid structures within cells. Its application is prevalent in cellular biology, particularly in studies related to lipid metabolism and storage diseases. Proper preparation of a stock solution is critical for achieving consistent and reproducible results in fluorescence microscopy and other analytical techniques. These application notes provide a detailed protocol for the preparation, storage, and use of **NR160** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for **NR160** (Solvent Red 160). Please note that the molecular weight for Solvent Red 160 is not consistently reported in publicly available safety and technical data sheets, which is a crucial factor to consider for preparing solutions based on molarity. Therefore, the recommended protocol is based on a weight/volume concentration.

Parameter	Value	Source
Synonyms	Solvent Red 160	N/A
Appearance	Red Powder	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General laboratory practice for fluorescent dyes
Stock Solution Concentration	1 mg/mL	Based on common laboratory practices for similar dyes
Storage of Stock Solution	-20°C, protected from light	General laboratory practice for fluorescent dyes
Working Concentration	1-10 µg/mL	Based on typical dilutions for fluorescent microscopy

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL NR160 Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL stock solution of **NR160** in high-quality, anhydrous Dimethyl Sulfoxide (DMSO).

Materials:

- **NR160** (Solvent Red 160) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes (amber or covered in foil)
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Weighing the **NR160** Powder:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh 1 mg of **NR160** powder directly into the microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **NR160** powder.
 - Tightly cap the tube.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Store the 1 mg/mL **NR160** stock solution at -20°C in a light-protected container (e.g., amber tube or a tube wrapped in aluminum foil).[\[1\]](#)
 - For frequent use, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution for Fluorescence Microscopy

This protocol outlines the dilution of the 1 mg/mL **NR160** stock solution to a typical working concentration for staining lipid droplets in cultured cells.

Materials:

- 1 mg/mL **NR160** stock solution in DMSO

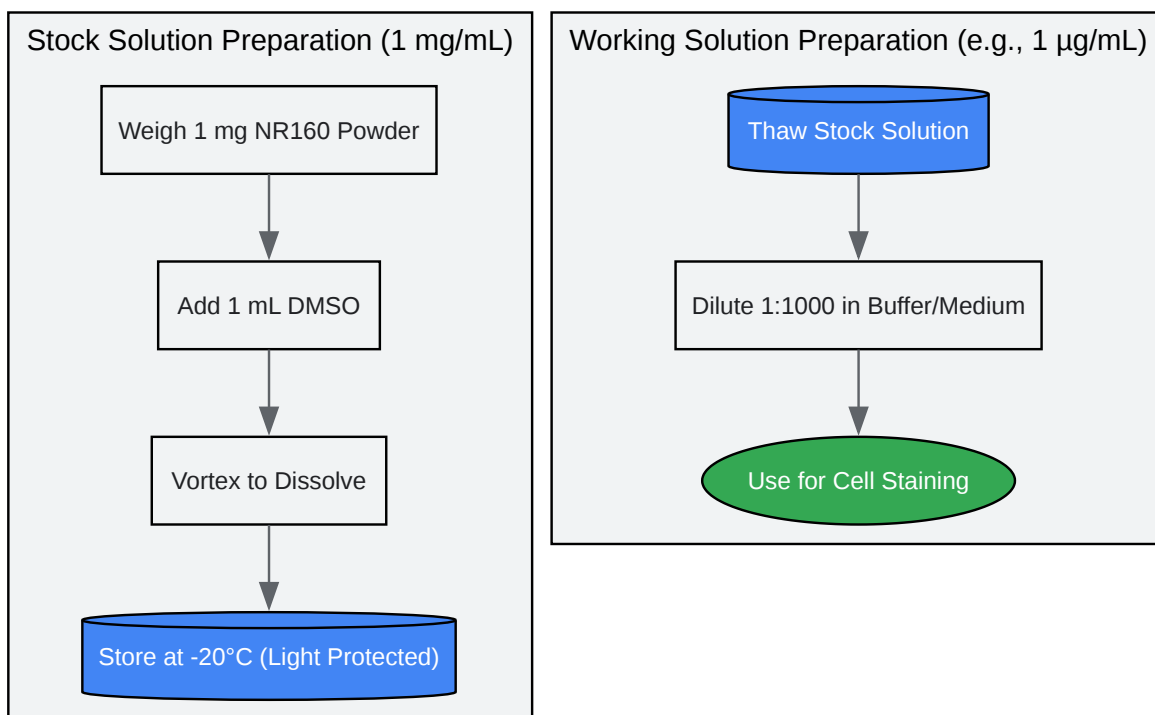
- Phosphate-buffered saline (PBS) or appropriate cell culture medium
- Microcentrifuge tubes

Procedure:

- Thaw the Stock Solution:
 - Remove an aliquot of the 1 mg/mL **NR160** stock solution from the -20°C freezer and allow it to thaw at room temperature, protected from light.
- Dilution to Working Concentration:
 - The optimal working concentration may vary depending on the cell type and experimental conditions. A starting concentration of 1 µg/mL is recommended.
 - To prepare a 1 µg/mL working solution, dilute the 1 mg/mL stock solution 1:1000 in PBS or cell culture medium. For example, add 1 µL of the 1 mg/mL stock solution to 999 µL of buffer or medium.
 - Mix thoroughly by gentle vortexing or pipetting.
- Cell Staining:
 - Remove the culture medium from the cells to be stained.
 - Add the **NR160** working solution to the cells and incubate for 15-30 minutes at 37°C.
 - Wash the cells with PBS to remove excess dye before imaging.

Diagrams

Workflow for NR160 Stock and Working Solution Preparation



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Caption: Workflow for preparing **NR160** stock and working solutions.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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